

Application Note: C17510 Beryllium Copper for High-Frequency Connectors

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Compound of Interest

Compound Name: C 175

Cat. No.: B1668177

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AN-HF-C17510

Introduction

High-frequency electronic systems demand connector materials that offer a superior combination of electrical conductivity, mechanical strength, and long-term reliability. C17510 (also known as Alloy 3) is a high-performance beryllium copper alloy specifically engineered to meet these demanding requirements.^[1] It provides an optimal balance of moderate strength and high conductivity, making it an ideal choice for high-frequency connectors, sockets, switches, and other current-carrying components where signal integrity is paramount.^{[2][3][4][5]} This application note provides a technical overview of C17510, including its key properties, relevant experimental protocols for material validation, and design considerations for researchers and engineers.

C17510 combines nickel and beryllium with copper, resulting in an age-hardenable alloy with excellent resistance to stress relaxation, especially at elevated temperatures.^{[1][6]} Its primary advantage lies in its ability to maintain mechanical integrity and spring properties under repeated stress cycles, ensuring a reliable electrical connection over the component's lifespan.^{[6][7]}

Key Material Properties

The performance of C17510 in high-frequency applications is directly linked to its electrical and mechanical properties. The alloy is available in various tempers, achieved through heat

treatment and cold working, which allows its characteristics to be tailored to specific application needs.^[4] The properties listed below are typical for heat-treated (age-hardened) C17510.

Table 1: Typical Properties of C17510 Beryllium Copper (Heat Treated Condition)

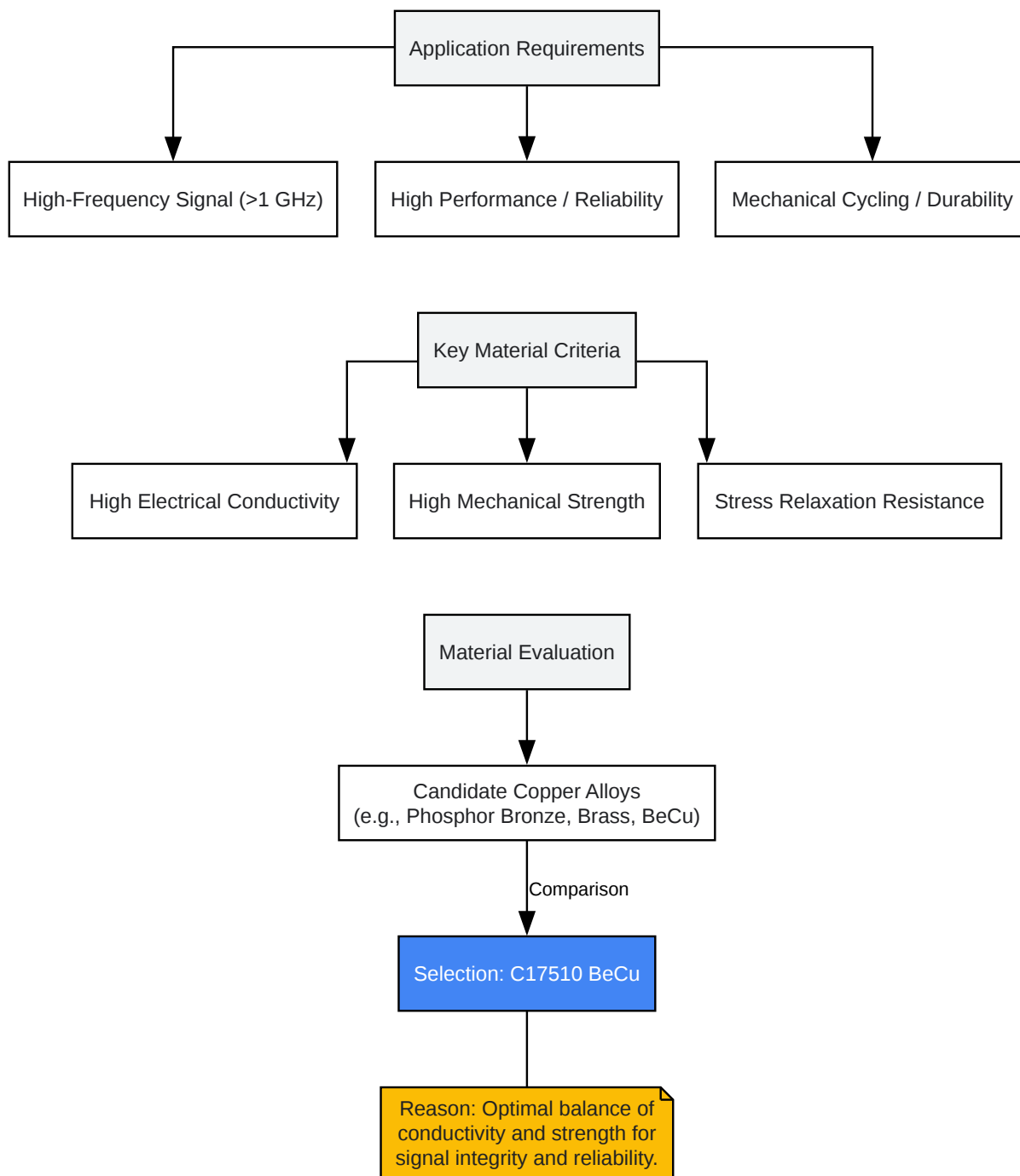
Property	Value	Units	Significance in High-Frequency Connectors
Electrical Conductivity	45 - 60	% IACS	Ensures low signal loss (low insertion loss) and minimal heat generation. [2] [5] [8]
Tensile Strength (Ultimate)	up to 140 (965)	ksi (MPa)	Provides durability and resistance to mechanical damage during mating/unmating cycles. [2] [5] [8] [9]
Yield Strength (0.2% Offset)	up to 110 (758)	ksi (MPa)	Determines the stress level at which the material begins to deform permanently, crucial for spring contact performance. [10]
Rockwell Hardness	~100	HRB	High hardness contributes to excellent wear resistance over many connection cycles. [2] [8]
Modulus of Elasticity	19,000 (131)	ksi (GPa)	Defines the material's stiffness, a key factor in contact spring design. [11]
Fatigue Strength	~35 (241)	ksi (MPa)	High fatigue strength ensures long-term reliability in

Property	Value	Units	Significance in High-Frequency Connectors
			applications with vibration or repeated cycling. [10]

| Thermal Conductivity | 120 (208) | Btu/ft·hr·°F (W/m·K) | Allows for efficient heat dissipation from the contact interface, important for power applications.[\[10\]](#) |

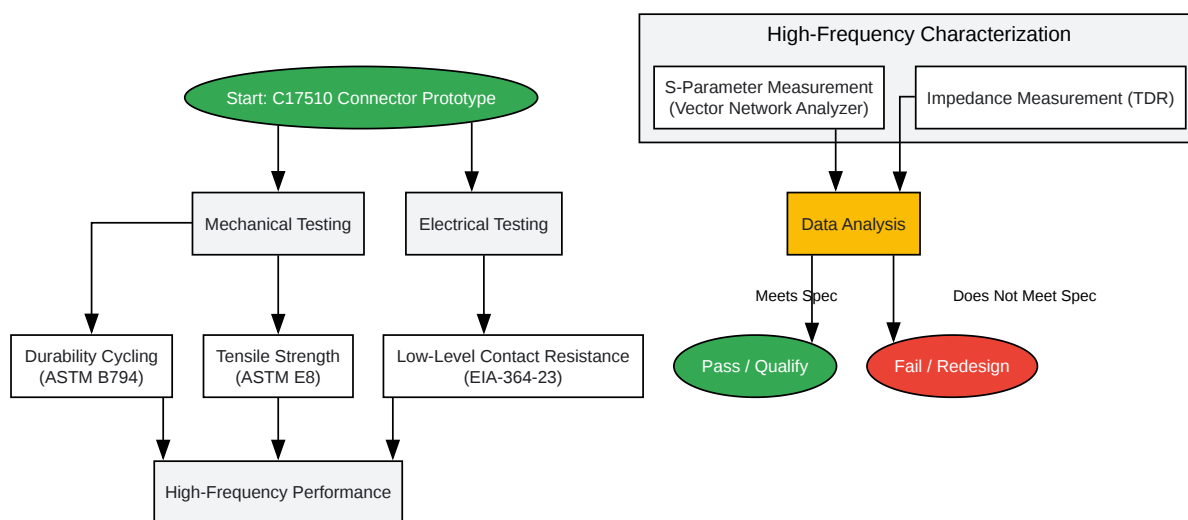
Visualization of Material Selection and Testing Workflow

The following diagrams illustrate the logical workflow for selecting C17510 and the protocol for verifying its performance in a high-frequency application.



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Caption: Material selection workflow for high-frequency connectors.



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